

# Application Note: Fast Green FCF & Free Acid Solvent Preparation

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## Compound of Interest

Compound Name: *Fast Green free acid*

CAS No.: *25738-40-3*

Cat. No.: *B1672073*

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## High-Purity Solvation in DMSO & Ethanol[1][2] Core Directive & Chemical Identity

Crucial Distinction: In 95% of commercial contexts, "Fast Green FCF" refers to the Disodium Salt (CAS 2353-45-9).[1] The true Free Acid form (CAS 25738-40-3) is rare and exhibits significantly different solubility profiles.[1] This protocol primarily addresses the Disodium Salt (standard reagent) but includes specific modifications for the Free Acid where applicable.[1]

Feature	Fast Green FCF (Standard)	Fast Green (Free Acid)
CAS Number	2353-45-9	25738-40-3
Chemical State	Disodium Salt (Anionic)	Protonated Sulfonic Acid
Primary Use	Histology, Gel Staining, Food Dye	Specialized Synthesis, Non-aqueous Staining
DMSO Solubility	High (~10–40 mg/mL)	High (>50 mg/mL)
Ethanol Solubility	Low (<0.5 mg/mL in pure EtOH)	High (Soluble in organic alcohols)
Water Solubility	Very High (~200 mg/mL)	Moderate to Low

## Why DMSO and Ethanol?

- DMSO (Dimethyl Sulfoxide): The universal solvent for creating long-term, high-concentration Stock Solutions (10–20 mM) for biological screening or viability assays.[1] It prevents hydrolysis and microbial growth.
- Ethanol (EtOH): Typically used as a Working Solvent or fixative co-solvent.[1] Note: The standard salt precipitates in pure ethanol; successful preparation requires aqueous or acidified ethanol.

## Material Specifications & Safety

### Reagents

- Fast Green FCF: Purity ≥85% (Dye content).
- DMSO: Anhydrous, ≥99.9% (Cell Culture Grade).
- Ethanol: Absolute (200 proof) for Free Acid; 95% or Acidified for Salt.[1]
- Glacial Acetic Acid: (Optional, for stabilization in ethanol).

## Safety Profile (MSDS Highlights)

- Hazards: Fast Green FCF is generally non-toxic (FD&C Green No. 3) but should be handled as a potential mutagen in high concentrations.[1] DMSO penetrates skin rapidly, carrying dissolved compounds into the bloodstream.
- PPE: Nitrile gloves (double-gloved for DMSO), safety goggles, and lab coat.[1]
- Handling: Weigh powder in a fume hood to avoid inhalation of fine particulates.

## Protocol A: DMSO Stock Solution (Universal)

Best for: Long-term storage, drug screening, and small-volume spikes.[1]

Target Concentration: 10 mg/mL (~12 mM) Stability: >1 year at -20°C[1]

### Step-by-Step Procedure

- Calculation:
  - Calculate the required mass for your target volume.
  - Example: To make 5 mL of 10 mg/mL stock, weigh 50 mg of Fast Green FCF.
- Weighing:
  - Weigh 50 mg of Fast Green FCF powder into a sterile, amber glass vial or polypropylene microtube.
  - Critical: Avoid polystyrene tubes if using high-concentration DMSO for long periods.[1]
- Solvation:
  - Add 5.0 mL of high-purity Anhydrous DMSO.
  - Do not add the full volume at once if working near the solubility limit (40 mg/mL).[1] Add 80% of the volume, dissolve, then top up.
- Mixing:
  - Vortex vigorously for 30–60 seconds.

- If particulates remain, sonicate in a water bath at 37°C for 5 minutes. The solution should be a deep, clear sea-green.
- Sterilization (Optional):
  - Filter through a 0.22 µm PTFE (hydrophobic) or Nylon syringe filter.<sup>[1]</sup> Do not use cellulose acetate.<sup>[1]</sup>
- Storage:
  - Aliquot into small volumes (e.g., 100 µL) to avoid freeze-thaw cycles.
  - Store at -20°C protected from light.<sup>[1]</sup><sup>[2]</sup>

## Protocol B: Ethanol Working Solution

Best for: Histological staining, fixation, and washing steps.

Challenge: The standard Disodium Salt is insoluble in pure anhydrous ethanol. Solution: Use Acidified Ethanol or 95% Ethanol to facilitate solvation via protonation or hydration.

### Scenario 1: Standard Salt (CAS 2353-45-9)

Use this if you have the standard commercial powder.<sup>[1]</sup>

- Preparation of Solvent Matrix:
  - Prepare Acidified Ethanol (1% Acetic Acid in Ethanol):
    - Mix 99 mL of 95% Ethanol + 1 mL Glacial Acetic Acid.
    - Mechanism:<sup>[1]</sup> The acid helps protonate the sulfonate groups, slightly improving solubility and stability in the organic phase.
- Solvation:
  - Weigh 10 mg of Fast Green FCF.<sup>[3]</sup>
  - Add 10 mL of the Acidified Ethanol.

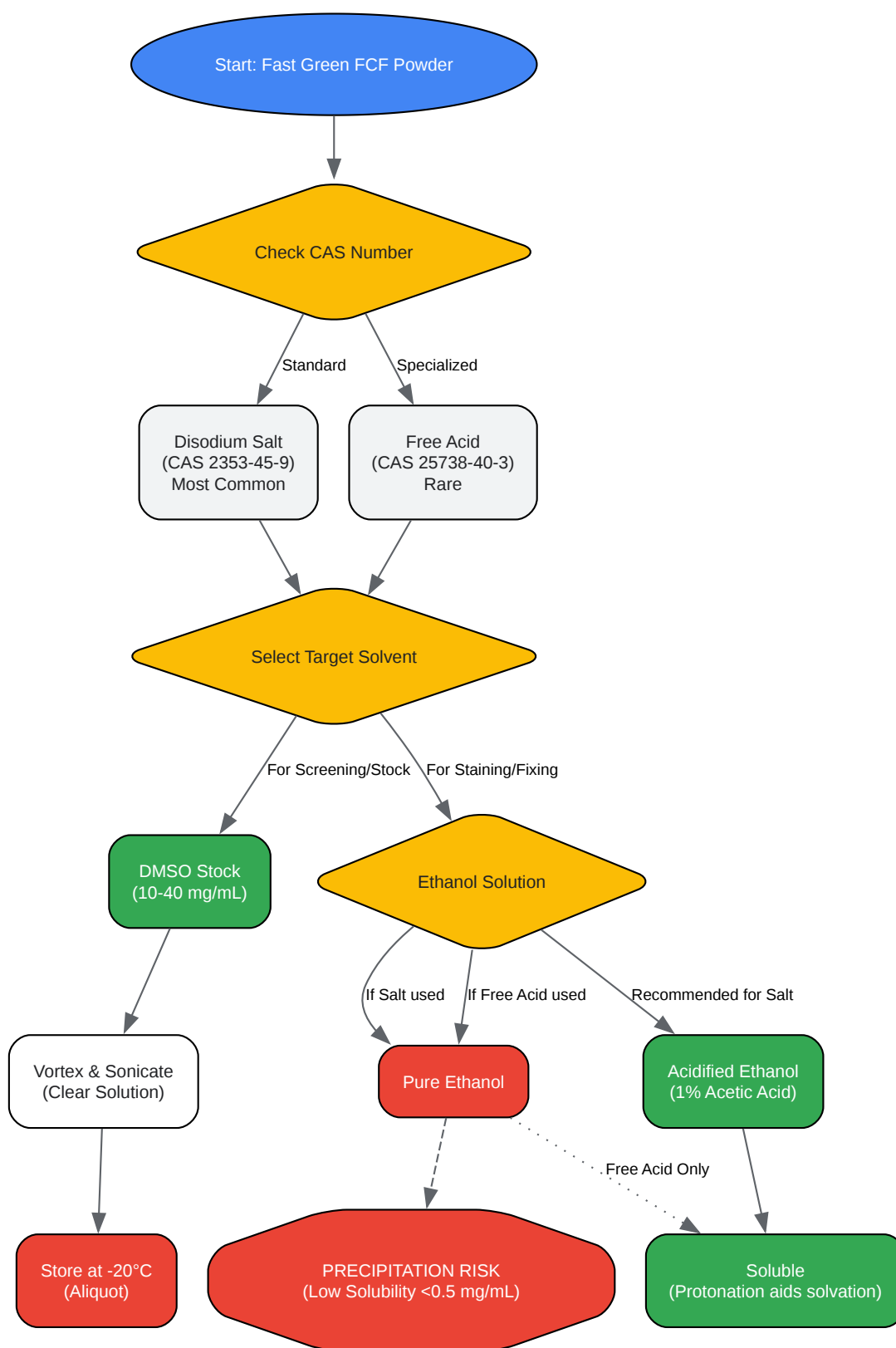
- Mixing:
  - Vortex continuously for 2 minutes.
  - Sonication is mandatory: Sonicate for 10–15 minutes.
  - Observation: You may see a fine suspension. If a true solution is required, filter through a 0.45  $\mu\text{m}$  filter.
  - Final Concentration:  $\sim 1$  mg/mL (saturated).[1]

## Scenario 2: Free Acid Form (CAS 25738-40-3)

Use this ONLY if you have the specific Free Acid reagent.[1]

- Solvation:
  - Weigh 10 mg of **Fast Green Free Acid**.
  - Add 10 mL of Absolute (100%) Ethanol.
- Mixing:
  - Vortex for 30 seconds. The free acid should dissolve readily in pure alcohols.

## Workflow Visualization



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Figure 1: Decision Matrix for Fast Green FCF Solvation. Blue nodes indicate starting materials; Green indicates optimal paths; Red indicates high-risk/stop points.[1]

## Troubleshooting & Technical Insights

Issue	Cause	Corrective Action
Precipitation in Ethanol	Using Disodium Salt in pure EtOH.	Add 1–10% Water or 1% Acetic Acid to the ethanol. Sonicate for 10 mins.
Color Shift (Orange/Red)	Exposure to strong acid (pH < 1).[1]	Fast Green is a pH indicator. Buffer back to neutral/alkaline (pH > 7) to restore Green/Blue color.
Fading Signal	Photobleaching or hydrolysis.	Store DMSO stocks in amber vials. Avoid storing aqueous working solutions for >24 hours.[3]
Incomplete Solvation in DMSO	Saturation reached (>40 mg/mL).[1]	Dilute to 10 mg/mL.[3] Ensure DMSO is anhydrous (water absorption reduces solubility). [1]

## References

- Biological Stain Commission. (2010).[1] Handbook of Biological Dyes and Stains: Synthesis and Industrial Applications. R.W. Sabnis (Ed.).[1] John Wiley & Sons.[4]
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